

experimental protocols for omega-Conotoxin GVIA application

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *omega-Conotoxin gvia*

CAS No.: 92078-76-7

Cat. No.: B1627275

[Get Quote](#)

Application Notes and Protocols for ω -Conotoxin GVIA

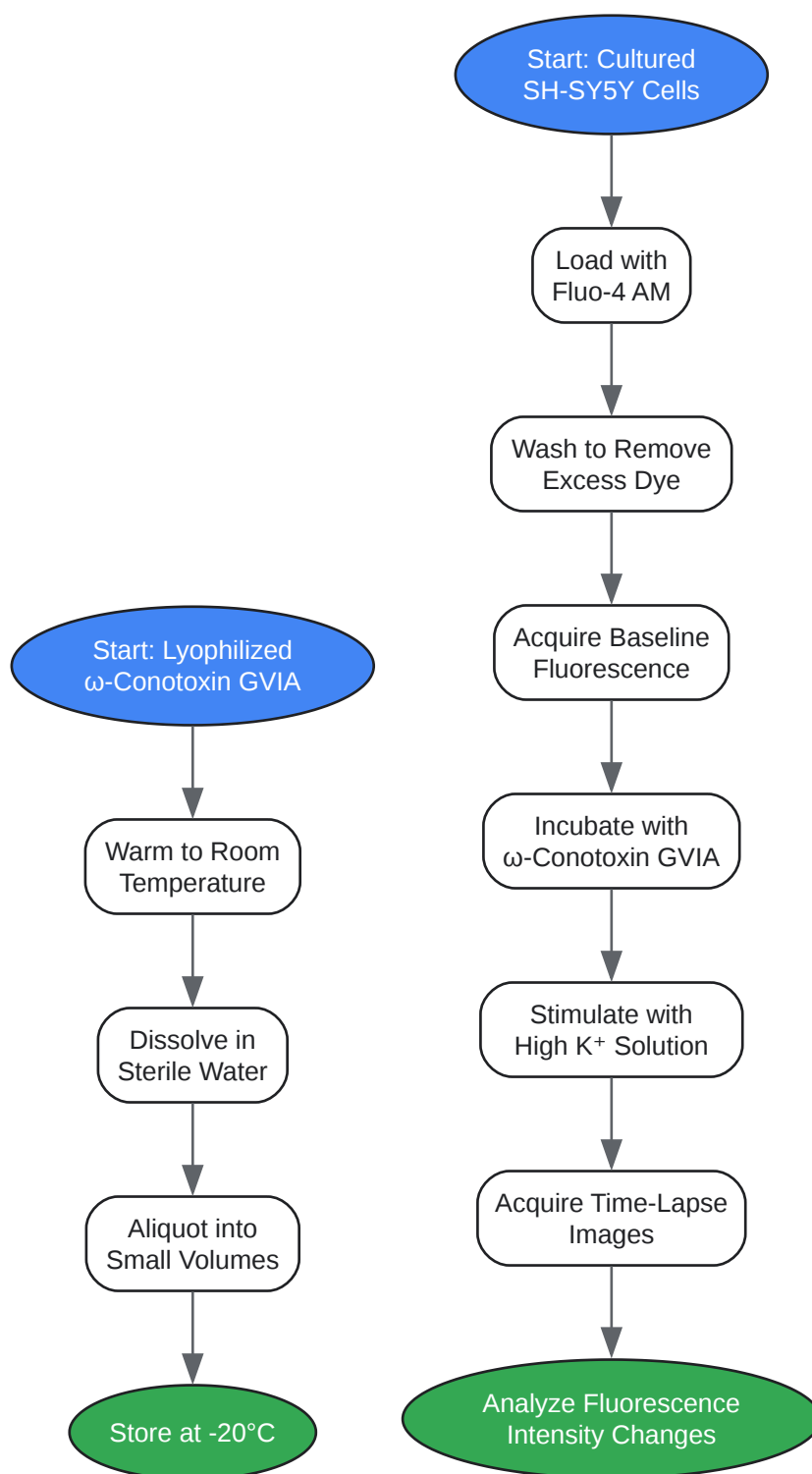
For Researchers, Scientists, and Drug Development Professionals

Introduction

ω -Conotoxin GVIA is a 27-amino acid peptide neurotoxin originally isolated from the venom of the marine cone snail, *Conus geographus*. It is a highly selective and potent blocker of N-type (Cav2.2) voltage-gated calcium channels, which are crucial for neuronal signaling and neurotransmitter release.^{[1][2]} This property makes ω -Conotoxin GVIA an invaluable tool in neuroscience research for isolating and studying the function of N-type calcium channels and their role in various physiological and pathological processes, including pain perception.^{[2][3]} These application notes provide detailed protocols for the use of ω -Conotoxin GVIA in key experimental paradigms.

Mechanism of Action

ω -Conotoxin GVIA exerts its inhibitory effect by binding to the external pore of the $\alpha 1B$ subunit of the N-type voltage-gated calcium channel.[4] This binding physically occludes the channel, preventing the influx of Ca^{2+} ions into the presynaptic terminal upon depolarization. The reduction in intracellular calcium concentration directly inhibits the fusion of synaptic vesicles with the presynaptic membrane, thereby blocking neurotransmitter release.[5][6] The binding of ω -Conotoxin GVIA is considered to be virtually irreversible under normal physiological conditions, leading to a long-lasting blockade of N-type calcium channels.[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. omega-conotoxin GVIA alters gating charge movement of N-type (CaV2.2) calcium channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ω -Conotoxins GVIA, MVIIA and CVID: SAR and Clinical Potential - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. The inhibitory effects of omega-conotoxins on Ca channels and synapses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Inhibition of central neurotransmitter release by omega-conotoxin GVIA, a peptide modulator of the N-type voltage-sensitive calcium channel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Inhibition of transmitter release from sympathetic nerve endings by omega-conotoxin - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [experimental protocols for omega-Conotoxin GVIA application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1627275/docs#experimental-protocols-for-omega-conotoxin-gvia-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)